



# Application Note: Spectrophotometric Determination of Brilliant Black BN in Soft Drinks

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Food black 1	
Cat. No.:	B12511822	Get Quote

### Introduction

Brilliant Black BN, also known as **Food Black 1** or E151, is a synthetic bis-azo dye used to impart a black or dark color to a variety of food products, including soft drinks, candies, and sauces.[1][2][3][4] As the consumption of food additives is a matter of public health, regulatory bodies establish acceptable daily intake (ADI) levels and maximum permitted levels in foodstuffs.[2][5][6] Therefore, a simple, rapid, and cost-effective analytical method is essential for manufacturers to ensure compliance with these regulations and for quality control purposes.

This application note details a spectrophotometric method for the quantitative determination of Brilliant Black BN in soft drinks. The method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. By measuring the absorbance of a soft drink sample at the dye's maximum absorbance wavelength ( $\lambda$ max), its concentration can be accurately determined using a calibration curve prepared from standard solutions.

### Principle of the Method

Brilliant Black BN is a water-soluble dye that exhibits a characteristic absorption spectrum in the visible range.[3][7] The wavelength of maximum absorbance ( $\lambda$ max) for Brilliant Black BN in an aqueous solution is approximately 572 nm.[7][8] The intensity of the color, measured as absorbance, is directly proportional to the concentration of the dye. This relationship is



quantified by the Beer-Lambert Law (A =  $\epsilon$ bc), where A is absorbance,  $\epsilon$  is the molar absorptivity, b is the path length of the cuvette, and c is the concentration. A calibration curve of absorbance versus a series of known concentrations is plotted, and the concentration of the dye in an unknown sample is determined by interpolating its measured absorbance onto this curve.

# **Quantitative Data Summary**

The following table summarizes key analytical parameters for the spectrophotometric determination of Brilliant Black BN.

Parameter	Value	Reference
Chemical Formula	C28H17N5Na4O14S4	[1][9]
Molecular Weight	867.7 g/mol	[8][9]
Maximum Absorbance (λmax)	~572 nm (in water)	[7][8]
Absorptivity (a)	53.0 L/(g·cm)	[7]
Linearity Range	2 - 35 μg/mL	
Limit of Detection (LOD)	0.328 μg/mL	
Limit of Quantification (LOQ)	0.99 μg/mL	
Acceptable Daily Intake (ADI) - EU	5 mg/kg body weight/day	[2][5]
Acceptable Daily Intake (ADI) - JECFA	1 mg/kg body weight/day	[2]

# **Detailed Experimental Protocols**

- 1. Apparatus and Reagents
- Apparatus:
  - UV-Visible Spectrophotometer (capable of scanning in the 400-700 nm range)



- Matched quartz or glass cuvettes (1 cm path length)
- Analytical balance (± 0.0001 g)
- Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes (various sizes)
- Beakers and glass stirring rods
- Ultrasonic bath (for degassing)
- · Reagents:
  - Brilliant Black BN analytical standard (purity ≥ 98%)
  - Deionized or distilled water
- 2. Preparation of Standard Solutions
- Stock Standard Solution (100 μg/mL):
  - Accurately weigh 10.0 mg of the Brilliant Black BN analytical standard.
  - Quantitatively transfer the powder to a 100 mL volumetric flask.
  - Dissolve the powder in a small amount of deionized water and then dilute to the mark with deionized water.
  - Stopper the flask and mix thoroughly by inversion. This solution should be stored in a dark, cool place.
- Working Calibration Standards (e.g., 2, 5, 10, 15, 20, 25 μg/mL):
  - Label a series of 25 mL volumetric flasks.
  - Using a pipette, transfer the appropriate volume of the 100 µg/mL stock solution into each flask as shown in the table below.



- o Dilute each flask to the 25 mL mark with deionized water.
- Stopper and mix thoroughly.

Desired Concentration (μg/mL)	Volume of Stock Solution (mL)	Final Volume (mL)
2.0	0.5	25
5.0	1.25	25
10.0	2.5	25
15.0	3.75	25
20.0	5.0	25
25.0	6.25	25

## 3. Sample Preparation

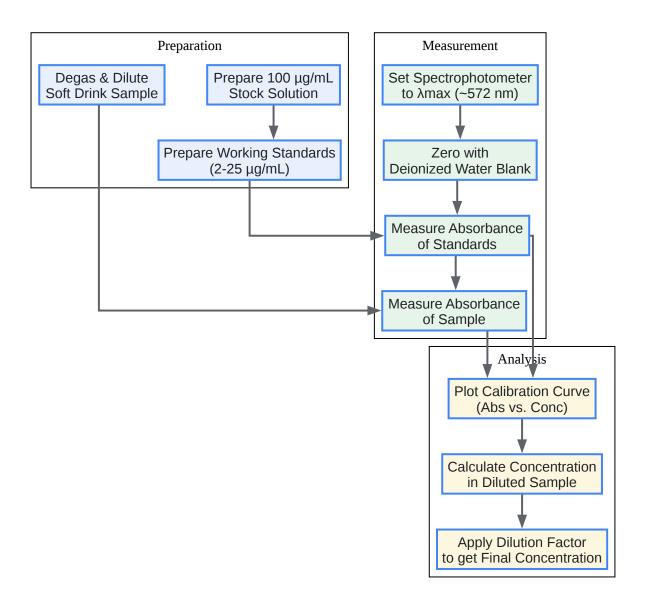
- Take a representative sample of the soft drink.
- If the drink is carbonated, place approximately 50 mL in a beaker and degas it by placing it in an ultrasonic bath for 10-15 minutes or by vigorous stirring.
- Using a pipette, transfer 5.0 mL of the degassed soft drink into a 50 mL volumetric flask.
- Dilute to the mark with deionized water and mix well. This represents a 1:10 dilution. Note: The dilution factor may need to be adjusted if the initial absorbance reading is outside the linear range of the calibration curve.
- If the diluted sample appears cloudy or contains particulate matter, filter it through a 0.45  $\mu$ m syringe filter before measurement.
- 4. Spectrophotometric Measurement
- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.



- Set the wavelength to the λmax of Brilliant Black BN (~572 nm).
- Fill a cuvette with deionized water to serve as the blank. Place it in the spectrophotometer and zero the absorbance.
- Measure the absorbance of each of the prepared working calibration standards, starting from the least concentrated. Rinse the cuvette with the next standard solution before filling.
- Measure the absorbance of the prepared soft drink sample.
- 5. Data Analysis and Calculation
- Construct the Calibration Curve: Plot a graph of absorbance (y-axis) versus concentration (x-axis) for the working standards.
- Perform Linear Regression: Calculate the equation of the line (y = mx + c) and the correlation coefficient (R²). The R² value should be ≥ 0.999 for a good linear fit.
- Calculate Sample Concentration: Use the equation of the line to calculate the concentration of Brilliant Black BN in the diluted soft drink sample.
  - Concentration (μg/mL) = (Absorbance of Sample y-intercept) / slope
- Account for Dilution: Multiply the calculated concentration by the dilution factor to find the concentration in the original, undiluted soft drink.
  - Original Concentration (μg/mL) = Concentration from curve × Dilution Factor
  - Example: If the concentration from the curve is 12.5 μg/mL and the dilution factor was 10, the original concentration is 125 μg/mL.

# **Visualizations**

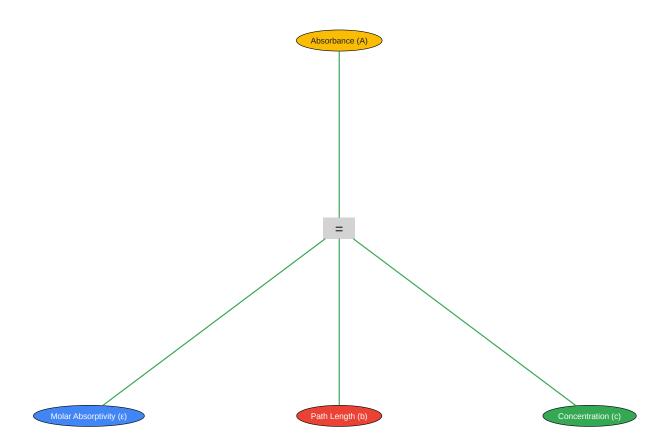




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Caption: Experimental workflow for the determination of Brilliant Black BN.





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Caption: The relationship of variables in the Beer-Lambert Law.



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